

A Technical Guide to the Spectroscopic Data of 3,5-Dinitrophenanthrene

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 3,5-Dinitrophenanthrene

CAS No.: 159092-72-5

Cat. No.: B116321

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

3,5-Dinitrophenanthrene is a nitro-substituted polycyclic aromatic hydrocarbon. Due to the challenges in isolating specific isomers from nitration reactions of phenanthrene, comprehensive experimental spectroscopic data for the 3,5-dinitro isomer is not readily available in public databases. This guide provides a summary of predicted spectroscopic data for **3,5-dinitrophenanthrene**, including Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, to assist researchers in its identification and characterization. Additionally, a general experimental protocol for the synthesis and spectroscopic analysis of dinitrophenanthrenes is outlined.

Predicted Spectroscopic Data

Given the absence of experimentally derived spectra in readily accessible literature, the following tables summarize the predicted spectroscopic data for **3,5-dinitrophenanthrene**.

These predictions are based on computational models and should be used as a reference for the identification of this compound.

Table 1: Predicted ^1H NMR Spectral Data for **3,5-Dinitrophenanthrene**

Chemical Shift (ppm)	Multiplicity	Number of Protons	Assignment
~9.2 - 9.0	d	1	Aromatic H
~8.9 - 8.7	m	2	Aromatic H
~8.5 - 8.3	d	1	Aromatic H
~8.2 - 8.0	m	2	Aromatic H
~7.9 - 7.7	t	2	Aromatic H

Note: Predicted chemical shifts are estimates and the actual experimental values may vary. The solvent for this predicted spectrum is typically CDCl_3 .

Table 2: Predicted ^{13}C NMR Spectral Data for **3,5-Dinitrophenanthrene**

Chemical Shift (ppm)	Carbon Type
~150 - 145	C- NO_2
~135 - 120	Aromatic C & CH
~130 - 125	Quaternary Aromatic C

Note: Predicted chemical shifts are estimates and the actual experimental values may vary.

Table 3: Predicted IR Spectral Data for **3,5-Dinitrophenanthrene**

Wavenumber (cm ⁻¹)	Intensity	Assignment
3100 - 3000	Medium	Aromatic C-H stretch
1620 - 1580	Medium	Aromatic C=C stretch
1550 - 1500	Strong	Asymmetric NO ₂ stretch
1360 - 1320	Strong	Symmetric NO ₂ stretch
900 - 675	Strong	Aromatic C-H out-of-plane bend

Note: Predicted vibrational frequencies are estimates and the actual experimental values may vary.

Table 4: Predicted Mass Spectrometry Data for **3,5-Dinitrophenanthrene**

m/z	Relative Intensity (%)	Assignment
268	100	[M] ⁺ (Molecular Ion)
222	Moderate	[M - NO ₂] ⁺
192	Moderate	[M - 2NO ₂] ⁺ or [M - NO ₂ - NO] ⁺
176	Moderate	[M - 2NO ₂ - O] ⁺ or [M - 2NO ₂ - H ₂ O] ⁺
164	Moderate	[C ₁₃ H ₈] ⁺

Note: Fragmentation patterns are predicted and the relative intensities are estimates.

Experimental Protocols

The following provides a general methodology for the synthesis and spectroscopic characterization of dinitrophenanthrenes, which can be adapted for the specific synthesis and analysis of the 3,5-dinitro isomer.

Synthesis: Nitration of Phenanthrene

The nitration of phenanthrene typically yields a mixture of isomers, and the distribution of these isomers is highly dependent on the reaction conditions.

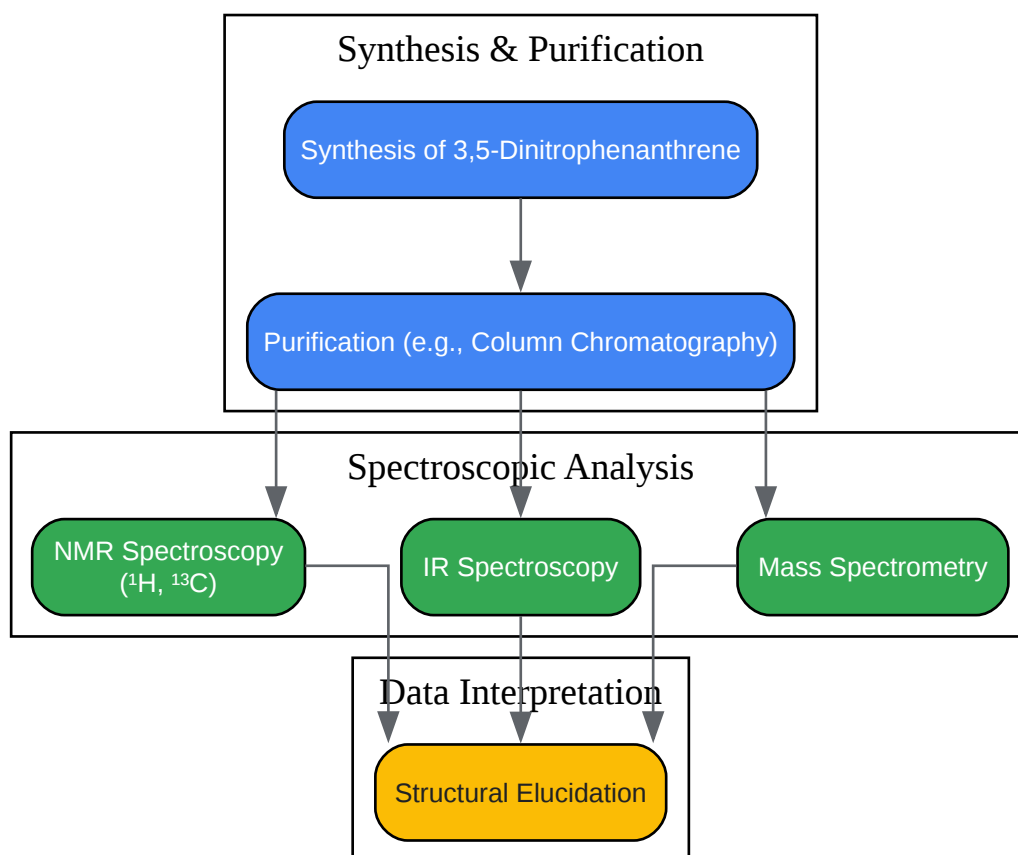
- Materials: Phenanthrene, fuming nitric acid, concentrated sulfuric acid, acetic anhydride, dichloromethane, ethanol.
- Procedure:
 - Dissolve phenanthrene in a suitable solvent such as acetic anhydride or dichloromethane in a round-bottom flask equipped with a magnetic stirrer and a dropping funnel.
 - Cool the solution in an ice bath to 0-5 °C.
 - Prepare a nitrating mixture by slowly adding fuming nitric acid to concentrated sulfuric acid while cooling in an ice bath.
 - Add the nitrating mixture dropwise to the phenanthrene solution while maintaining the temperature below 10 °C.
 - After the addition is complete, allow the reaction mixture to stir at room temperature for a specified time (e.g., 2-4 hours).
 - Pour the reaction mixture into ice-water to precipitate the crude product.
 - Filter the precipitate, wash with water until neutral, and then with a small amount of cold ethanol.
 - The crude product, a mixture of dinitrophenanthrene isomers, will require purification, typically by column chromatography on silica gel using a suitable eluent system (e.g., a hexane-ethyl acetate gradient) to isolate the desired **3,5-dinitrophenanthrene** isomer.

Spectroscopic Analysis

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - Sample Preparation: Dissolve a small amount of the purified **3,5-dinitrophenanthrene** in a deuterated solvent (e.g., CDCl₃ or DMSO-d₆) in an NMR tube.

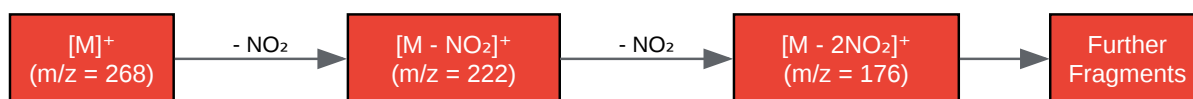
- ^1H NMR: Acquire the proton NMR spectrum. Typical parameters include a 400 or 500 MHz spectrometer, a sufficient number of scans for a good signal-to-noise ratio, and a spectral width covering the aromatic region (approximately 7-10 ppm).
- ^{13}C NMR: Acquire the carbon-13 NMR spectrum. This may require a longer acquisition time due to the low natural abundance of ^{13}C .
- Infrared (IR) Spectroscopy:
 - Sample Preparation: Prepare the sample as a KBr pellet or as a thin film on a salt plate (e.g., NaCl or KBr).
 - Data Acquisition: Record the IR spectrum using a Fourier Transform Infrared (FTIR) spectrometer over the range of 4000-400 cm^{-1} .
- Mass Spectrometry (MS):
 - Sample Introduction: Introduce the sample into the mass spectrometer, typically via direct insertion probe or after separation by gas chromatography (GC-MS).
 - Ionization: Use a suitable ionization technique, such as Electron Ionization (EI) or Electrospray Ionization (ESI).
 - Data Acquisition: Acquire the mass spectrum, recording the mass-to-charge ratio (m/z) of the molecular ion and fragment ions.

Visualizations



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis and spectroscopic analysis of **3,5-dinitrophenanthrene**.



[Click to download full resolution via product page](#)

Caption: Predicted fragmentation pathway for **3,5-dinitrophenanthrene** in Mass Spectrometry.

- To cite this document: BenchChem. [A Technical Guide to the Spectroscopic Data of 3,5-Dinitrophenanthrene]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b116321/docs#a-technical-guide-to-the-spectroscopic-data-of-3-5-dinitrophenanthrene\]](https://www.benchchem.com/product/b116321/docs#a-technical-guide-to-the-spectroscopic-data-of-3-5-dinitrophenanthrene)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)